

Personal protective equipment for handling 1-Benzylpiperidin-2-one

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Compound of Interest

Compound Name: 1-Benzylpiperidin-2-one

Cat. No.: B1276267

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Essential Safety and Handling Guide for 1-Benzylpiperidin-2-one

This guide provides critical safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **1-Benzylpiperidin-2-one** (CAS: 4783-65-7). Adherence to these procedures is essential for ensuring personal safety and regulatory compliance.

Physicochemical and Hazard Data

Proper handling of any chemical begins with a clear understanding of its properties and associated hazards. The following tables summarize key data for **1-Benzylpiperidin-2-one**.

Table 1: Physicochemical Properties of **1-Benzylpiperidin-2-one**

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₅ NO	[1][2][3][4]
Molar Mass	189.25 g/mol	[1][2][4]
Appearance	Colorless to light yellow liquid	[5]
Density	1.07 g/mL at 25 °C	[1][3][5]
Boiling Point	147 °C at 0.125 mmHg	[1][3][5]
Flash Point	>110 °C (>230 °F)	[3][5]
Refractive Index	n _{20/D} 1.553	[1][3][5]

Table 2: Hazard Identification for **1-Benzylpiperidin-2-one**

Hazard Classification	GHS Code	Hazard Statement	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[2][4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[2][4]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[2][4]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **1-Benzylpiperidin-2-one** to prevent exposure through skin contact, eye contact, or inhalation.

Eye and Face Protection

- Primary Protection: Always wear chemical safety goggles that provide a complete seal around the eyes.

- Secondary Protection: When there is a risk of splashing, a face shield should be worn in addition to safety goggles.

Skin and Body Protection

- Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation or puncture before use. Change gloves immediately if they become contaminated.
- Protective Clothing: A standard laboratory coat is required. For procedures with a higher risk of splashes or spills, a chemically resistant apron should be worn over the lab coat.^[1]
- Footwear: Fully enclosed shoes made of a non-porous material are mandatory. Do not wear open-toed shoes in the laboratory.

Respiratory Protection

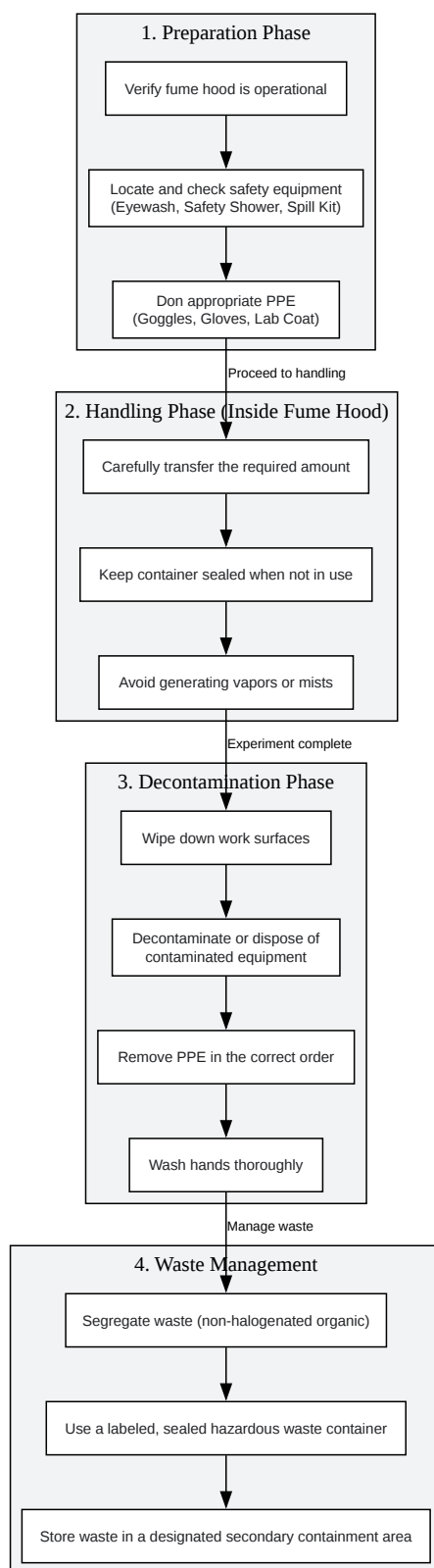
- Primary Control: All handling of **1-Benzylpiperidin-2-one** that may generate vapors or mists must be conducted in a certified chemical fume hood to minimize inhalation exposure.^[2]
- Secondary Control: If engineering controls are not sufficient or during emergency situations, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary. Ensure proper fit testing and training before use.

Operational and Disposal Plans

The following step-by-step procedures outline the safe handling and disposal of **1-Benzylpiperidin-2-one**.

Experimental Workflow: Safe Handling Protocol

This workflow provides a logical sequence for handling the chemical, from initial preparation to post-experiment cleanup.



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Caption: Workflow for safe handling of **1-Benzylpiperidin-2-one**.

Step-by-Step Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- Segregation: Collect all waste containing **1-Benzylpiperidin-2-one**, including contaminated consumables (e.g., pipette tips, gloves), in a dedicated waste stream for non-halogenated organic waste.^[6] Do not mix with other waste categories like aqueous, solid, or halogenated waste.^[6]
- Container Selection: Use a designated, leak-proof hazardous waste container that is chemically compatible with the substance. The container must have a secure, tight-fitting lid.^[6]^[7]
- Labeling: Clearly label the waste container with the words "HAZARDOUS WASTE".^[7] The label must also include the full chemical name, "**1-Benzylpiperidin-2-one**," an approximate concentration, and the appropriate hazard pictograms (e.g., irritant).^[6]
- Storage: Keep the waste container sealed at all times, except when adding waste.^[7] Store the container in a designated, well-ventilated, and secure area, preferably within secondary containment, away from incompatible materials.
- Final Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

Emergency Procedures: Spills and Exposure

- Minor Spill (in a fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material like vermiculite, sand, or earth.^[8]
 - Collect the contaminated absorbent material into a sealed container for hazardous waste disposal.^[8]

- Decontaminate the area with an appropriate solvent and then soap and water.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[2]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.

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